

Physical and chemical properties of meso-2,3-Dibromosuccinic acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromosuccinic acid

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Meso-2,3-Dibromosuccinic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of meso-2,3-dibromosuccinic acid, a vital compound in organic synthesis and pharmaceutical research. This document details its characteristics, experimental protocols for its synthesis, and key chemical reactions, presented in a format tailored for scientific and research applications.

Physical and Chemical Properties

Meso-2,3-dibromosuccinic acid is a white crystalline solid at room temperature.[1] It is a dibrominated derivative of succinic acid and is notable for its stereochemistry, which plays a crucial role in its applications as a chiral building block in asymmetric synthesis.[2] The quantitative physical and chemical properties are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₄ H ₄ Br ₂ O ₄ [2] [3] [4]
Molecular Weight	275.88 g/mol [2] [4]
CAS Number	608-36-6 [2] [4]
Appearance	White to pale cream/yellow-beige powder or crystals [2] [3] [5] [6]
Melting Point	255-290 °C (decomposes) [4] [5] [7] [8]
Boiling Point	~262.4 - 352 °C (Predicted) [3] [4] [5]
Density	~2.486 - 2.5 g/cm ³ [4] [5] [9]
Water Solubility	20 g/L at 17 °C [1] [5] [7] [8]
Solubility in other solvents	Soluble in alcohol and ether; slightly soluble in methenyl chloride [4] [10]
pKa ₁	1.4 - 1.51 [5] [7]
pKa ₂	2.71 - 3.4 [5] [7]
Partition Coefficient (log Kow)	-0.21 to 0.74 [3] [7]

Spectroscopic Data:

- ¹H NMR: Spectral data is available.[\[11\]](#)
- ¹³C NMR: Spectral data is available.[\[12\]](#)[\[13\]](#)[\[14\]](#)
- IR Spectra: Spectral data is available.[\[12\]](#)[\[15\]](#)[\[16\]](#)

Experimental Protocols

Synthesis of meso-2,3-Dibromosuccinic Acid from Fumaric Acid

A common and well-documented method for the synthesis of meso-**2,3-dibromosuccinic acid** is the electrophilic addition of bromine to fumaric acid in an aqueous medium.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Materials and Equipment:

- Fumaric acid
- Bromine
- Water
- 2N Hydrochloric acid (for recrystallization)
- Three-necked round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Reflux condenser
- Heating mantle or oil bath
- Ice bath
- Büchner funnel and suction flask
- Desiccator

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, and reflux condenser, a suspension of fumaric acid in water is prepared.[\[20\]](#)
- The mixture is heated to boiling while being vigorously stirred.[\[17\]](#)[\[20\]](#)
- Bromine is added dropwise to the boiling suspension. The rate of addition should be controlled such that the brown color of the bromine dissipates before the next drop is added.
[\[17\]](#)
- After the addition is complete, a slight excess of bromine should be present, indicated by a persistent reddish color in the solution.[\[17\]](#)[\[20\]](#)

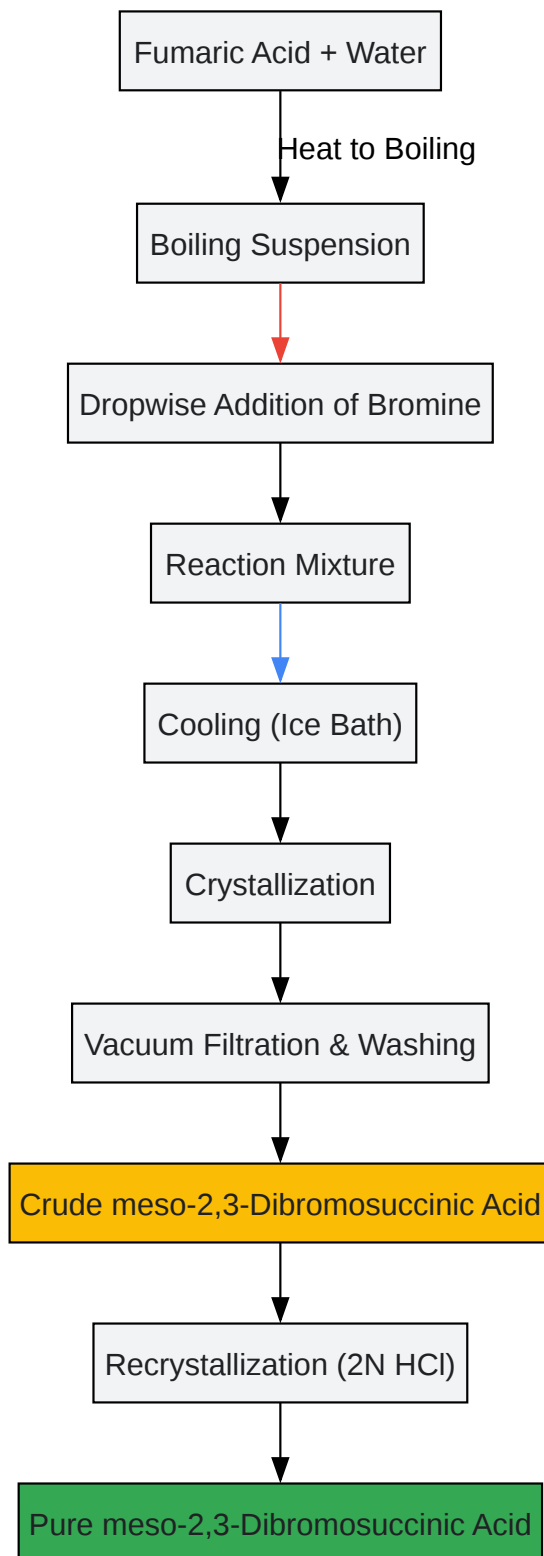
- The reaction mixture is then cooled in an ice bath to induce crystallization of the product.[17][20]
- The crude product is collected by vacuum filtration using a Büchner funnel and washed with cold water to remove any unreacted bromine and hydrobromic acid.[17][20]
- The crude product is dried in a desiccator.[17]

Purification:

- The crude meso-**2,3-dibromosuccinic acid** can be purified by recrystallization from 2N hydrochloric acid. It is important to avoid using boiling water for recrystallization, as this can lead to the elimination of hydrogen bromide.[17] Alternatively, crystallization from distilled water at temperatures below 70°C can be employed.[5][6]

Workflow Diagram:

Synthesis of meso-2,3-Dibromosuccinic Acid



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A flowchart illustrating the synthesis of meso-**2,3-dibromosuccinic acid**.

Chemical Properties and Reactivity

Meso-**2,3-dibromosuccinic acid** is a relatively stable compound under normal conditions but exhibits reactivity characteristic of a dibrominated carboxylic acid.[3]

Stability and Storage:

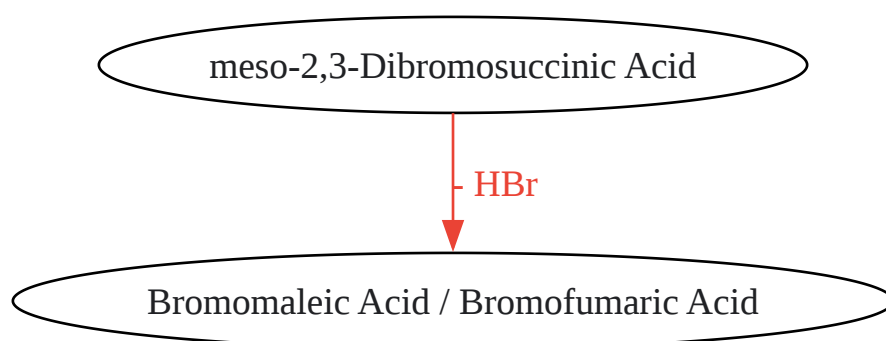
- The compound is stable under normal temperatures and pressures.[3]
- It should be stored in a cool, dry, well-ventilated area in a tightly closed container.[5][10]

Incompatibilities:

- Meso-**2,3-dibromosuccinic acid** is incompatible with oxidizing agents and bases.[3][10]

Reactivity:

- Dehydrobromination: Elimination of hydrogen bromide from meso-**2,3-dibromosuccinic acid** can occur, though not as readily as from its racemic diastereomer.[21] This reaction can lead to the formation of bromomaleic or bromofumaric acid, particularly upon extended heating in aqueous solutions.[17]
- Pharmaceutical Intermediate: It serves as a key intermediate in the synthesis of various pharmaceutical agents.[2][8] For instance, it is a precursor in the synthesis of 2,3-dimercaptosuccinic acid.[4]
- Organic Synthesis: Its bromine substituents provide reactive sites, making it a valuable building block for creating more complex molecules.[4][8]



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- To cite this document: BenchChem. [Physical and chemical properties of meso-2,3-Dibromosuccinic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298867#physical-and-chemical-properties-of-meso-2-3-dibromosuccinic-acid]

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